

Personal protective equipment for handling Ethyl 4-oxo-4H-chromene-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 4-oxo-4H-chromene-2-carboxylate

Cat. No.: B078086

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Essential Safety and Handling Guide for Ethyl 4-oxo-4H-chromene-2-carboxylate

This guide provides critical safety, handling, and disposal information for **Ethyl 4-oxo-4H-chromene-2-carboxylate** (CAS: 14736-31-3), tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring personal safety and regulatory compliance in the laboratory.

Hazard Assessment

While comprehensive toxicological data for **Ethyl 4-oxo-4H-chromene-2-carboxylate** is not readily available, information on structurally similar compounds, such as Ethyl 6-iodo-4-oxo-4H-chromene-2-carboxylate, indicates potential health hazards.^[1] Users should handle this chemical with care, assuming it may cause irritation to the eyes, skin, and respiratory tract.^[1] It may also be harmful if swallowed, inhaled, or absorbed through the skin.^[1]

Personal Protective Equipment (PPE)

Consistent and correct use of Personal Protective Equipment is the most critical line of defense against potential exposure. The following PPE is mandatory when handling **Ethyl 4-oxo-4H-chromene-2-carboxylate**.

Protection Area	Equipment	Specification & Purpose
Eye/Face	Safety Glasses with Side Shields or Goggles	Must be worn at all times to protect against splashes or airborne particles.
Hand	Chemical-Resistant Gloves	Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin contact. ^[1]
Body	Laboratory Coat	A standard, fully-buttoned lab coat is required to protect skin and personal clothing from contamination. ^[1]
Respiratory	NIOSH/MSHA Approved Respirator	Use in areas with inadequate ventilation or when there is a risk of generating dust or aerosols. Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. ^[1]

Quantitative and Physical Data

Quantitative toxicological data such as LD50/LC50 values for **Ethyl 4-oxo-4H-chromene-2-carboxylate** are not currently available in the public domain.^[1] Researchers should proceed with the assumption that the compound is hazardous.

Property	Value
Molecular Formula	C ₁₂ H ₁₀ O ₄
Molecular Weight	218.21 g/mol
Appearance	Yellow Solid
Melting Point	71-72 °C
Boiling Point	325 °C
Flash Point	143 °C
Density	1.289 g/cm ³
Storage Temperature	0-8 °C

Data sourced from Chem-Impex and Echemi.[\[2\]](#)[\[3\]](#)

Operational Plan: Safe Handling Protocol

A systematic approach to handling ensures minimal exposure and reduces the risk of accidents.

Step 1: Preparation

- Thoroughly review this safety guide and the available Safety Data Sheet (SDS) for any related compounds.
- Ensure a chemical fume hood is operational and available for use.
- Verify that an eyewash station and safety shower are unobstructed and accessible.

Step 2: Engineering Controls

- Conduct all handling operations, especially weighing and solution preparation, inside a certified chemical fume hood or a well-ventilated enclosure to maintain low airborne concentrations.[\[1\]](#)

Step 3: Donning PPE

- Put on all required PPE as detailed in the table above before entering the handling area.

Step 4: Chemical Handling

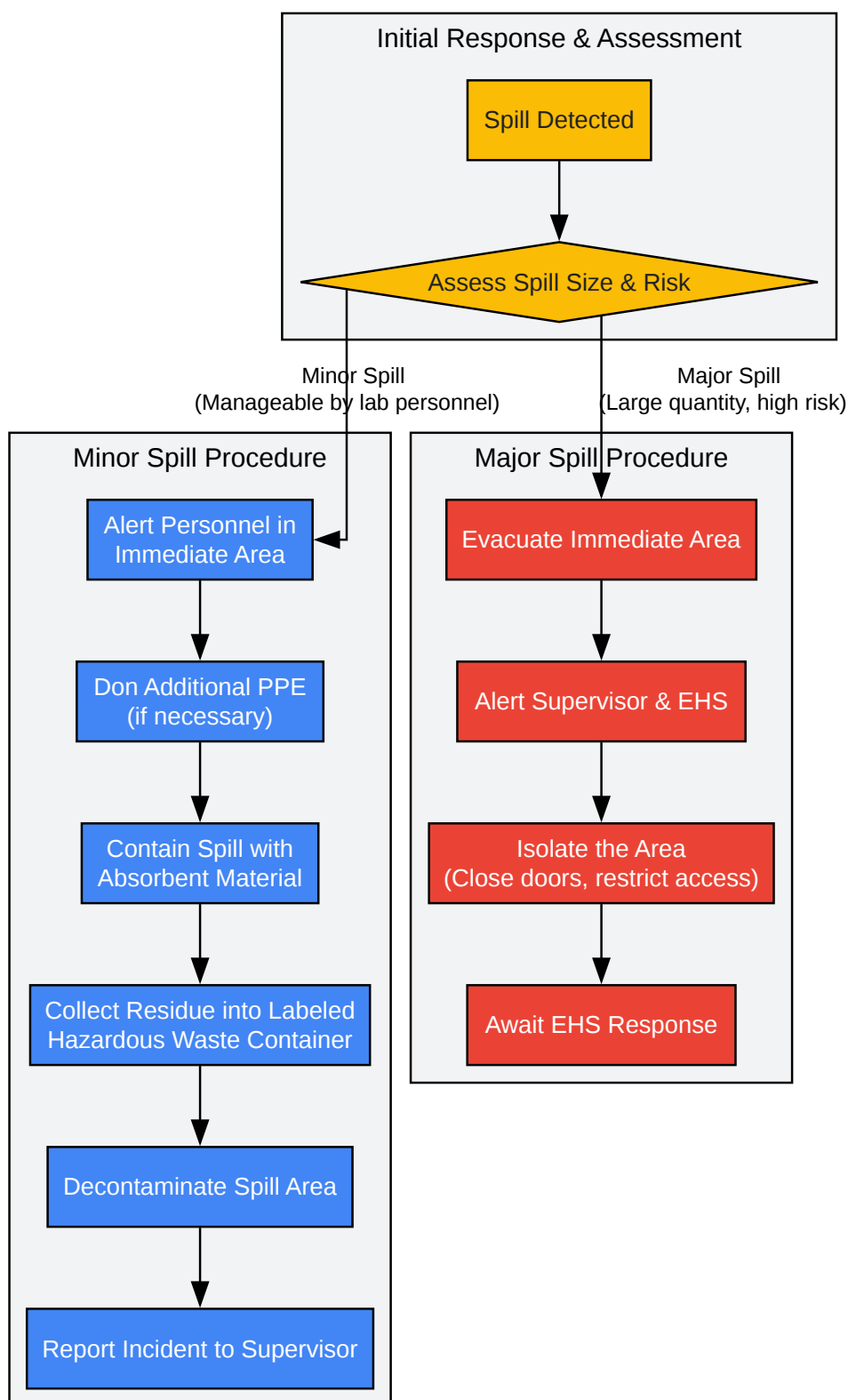
- Avoid direct contact with skin and eyes.^[1]
- Handle the solid material carefully to prevent the formation of dust.
- Avoid breathing any dust, vapor, mist, or gas.^[1]
- When preparing solutions, add the solid to the solvent slowly to prevent splashing.

Step 5: Post-Handling

- Thoroughly wash hands and any exposed skin with soap and water after work is complete.
- Clean the work area and decontaminate any equipment used.

Emergency Procedures: Spill Response Workflow

In the event of a spill, a swift and organized response is crucial to mitigate hazards. The following workflow outlines the necessary steps for managing a chemical spill.



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Caption: Workflow for handling a chemical spill in the laboratory.

Logistical Plan: Storage and Disposal

Proper storage and disposal are critical for safety and environmental protection.

Storage:

- Store containers in a cool, dry, and well-ventilated place.^[1]
- Keep the container tightly closed when not in use.^[1]
- Store away from incompatible materials, such as strong oxidizing agents.^[1]

Disposal:

- Waste Collection: Collect all waste material (including contaminated consumables) in a dedicated, clearly labeled, and leak-proof container for hazardous waste.
- Labeling: The label must include the full chemical name: "Waste **Ethyl 4-oxo-4H-chromene-2-carboxylate**." Do not use abbreviations.
- Disposal Protocol: This material must be disposed of as hazardous waste. Do not dispose of it down the drain or in regular trash.^[4] Arrange for disposal through a licensed professional waste disposal service in accordance with all federal, state, and local environmental regulations.^[1]

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